

In-Depth Technical Guide to the Physical and Chemical Properties of Ad-BippyPhos

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Compound of Interest

Compound Name: *Ad-BippyPhos*

Cat. No.: *B1439958*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Ad-BippyPhos**, a bulky monodentate phosphine ligand widely utilized in palladium-catalyzed cross-coupling reactions. The information presented herein is intended to support researchers and professionals in the fields of organic synthesis, medicinal chemistry, and drug development in the effective application of this versatile ligand.

Core Physical and Chemical Properties

Ad-BippyPhos, or 5-[di(1-adamantyl)phosphino]-1',3',5'-triphenyl-1'H-1,4'-bipyrazole, is a white to light yellow crystalline solid. Its bulky adamantyl groups and the bipyrazole backbone contribute to its unique steric and electronic properties, which are pivotal to its catalytic efficacy. The ligand is known for its ability to facilitate challenging cross-coupling reactions, particularly the Buchwald-Hartwig amination.

A summary of its key physical and chemical properties is presented in the table below for easy reference.

Property	Value	Reference
IUPAC Name	5-[Bis(1-adamantyl)phosphino]-1',3',5'-triphenyl-1,4'-bi-1H-pyrazole	[1]
Synonyms	Ad-BippyPhos, Adamantyl-BippyPhos, Ad-BGPhos	[1][2]
CAS Number	1239478-87-5	[2]
Molecular Formula	C ₄₄ H ₄₇ N ₄ P	[1]
Molecular Weight	662.86 g/mol	[2]
Appearance	White to light yellow powder/crystals	[2]
Melting Point	295-300 °C	[1]
Solubility	Soluble in common organic solvents such as THF, toluene, and dichloromethane. Specific quantitative data is not readily available in published literature.	
Stability	Air and moisture sensitive. Should be stored under an inert atmosphere (e.g., argon or nitrogen) at 2-8 °C.[2]	

Experimental Protocols

Detailed experimental procedures for the synthesis, purification, and characterization of **Ad-BippyPhos** are crucial for its effective use and for ensuring its quality.

Synthesis of Ad-BippyPhos

The synthesis of **Ad-BippyPhos** is based on the general procedure for the BippyPhos family of ligands. The key steps involve the formation of the bipyrazole core followed by phosphinylation.

Experimental Workflow for the Synthesis of **Ad-BippyPhos** Precursor[Click to download full resolution via product page](#)

Caption: Synthesis of the bipyrazole precursor for **Ad-BippyPhos**.

Detailed Synthesis Protocol:

A detailed, step-by-step protocol for the synthesis of **Ad-BippyPhos** is described in "Streamlined Synthesis of the Bippyphos Family of Ligands and Cross-Coupling Applications" in the journal Organic Process Research & Development. The general two-step process is as follows:

- **Synthesis of the Bipyrazole Precursor:** The synthesis begins with the one-pot bromination of 1,3-diphenyl-1,3-propanedione, followed by alkylation with pyrazole and subsequent condensation with phenylhydrazine to yield the 5-bromo-1',3',5'-triphenyl-1'H-1,4'-bipyrazole precursor.
- **Phosphinylation:** The bipyrazole precursor is then subjected to a lithium-halogen exchange, and the resulting lithiated species is trapped with di(1-adamantyl)chlorophosphine to afford **Ad-BippyPhos**.

Purification: The crude product is typically purified by column chromatography on silica gel.

Characterization Data

Comprehensive characterization is essential to confirm the identity and purity of the synthesized **Ad-BippyPhos**.

Technique	Observed Data
^1H NMR	Spectral data would show characteristic peaks for the adamantyl and phenyl protons. Specific chemical shifts and coupling constants would need to be referenced from the supporting information of relevant publications.
^{13}C NMR	The spectrum would display resonances corresponding to the carbon atoms of the adamantyl and bipyrazole-phenyl frameworks.
^{31}P NMR	A single characteristic peak is expected in the phosphine region of the spectrum.
Mass Spec.	The mass spectrum should show a molecular ion peak corresponding to the calculated molecular weight of Ad-BippyPhos.
IR	The infrared spectrum would exhibit characteristic absorption bands for C-H, C=C, and C-N bonds.

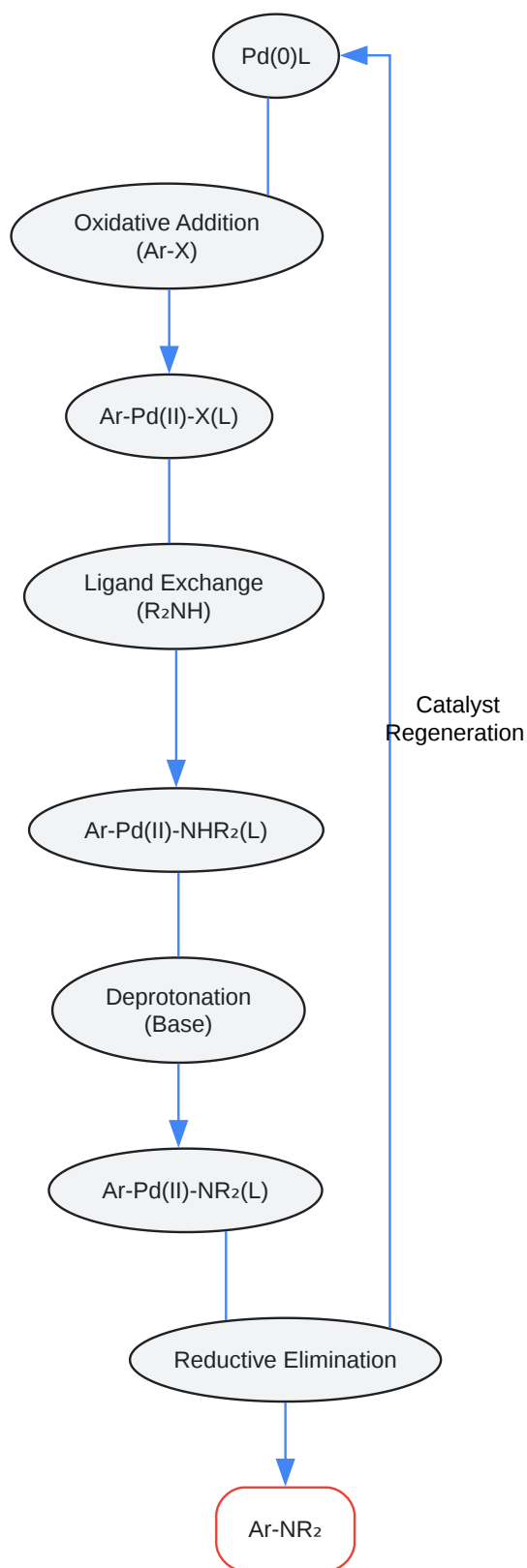
Applications in Catalysis

Ad-BippyPhos is a highly effective ligand in various palladium-catalyzed cross-coupling reactions, primarily due to its steric bulk which promotes the formation of the active monoligated palladium species and facilitates reductive elimination.

Buchwald-Hartwig Amination

Ad-BippyPhos is particularly renowned for its performance in the Buchwald-Hartwig amination for the formation of C-N bonds. The bulky adamantyl groups are crucial for achieving high catalytic activity and turnover numbers.

Catalytic Cycle of the Buchwald-Hartwig Amination



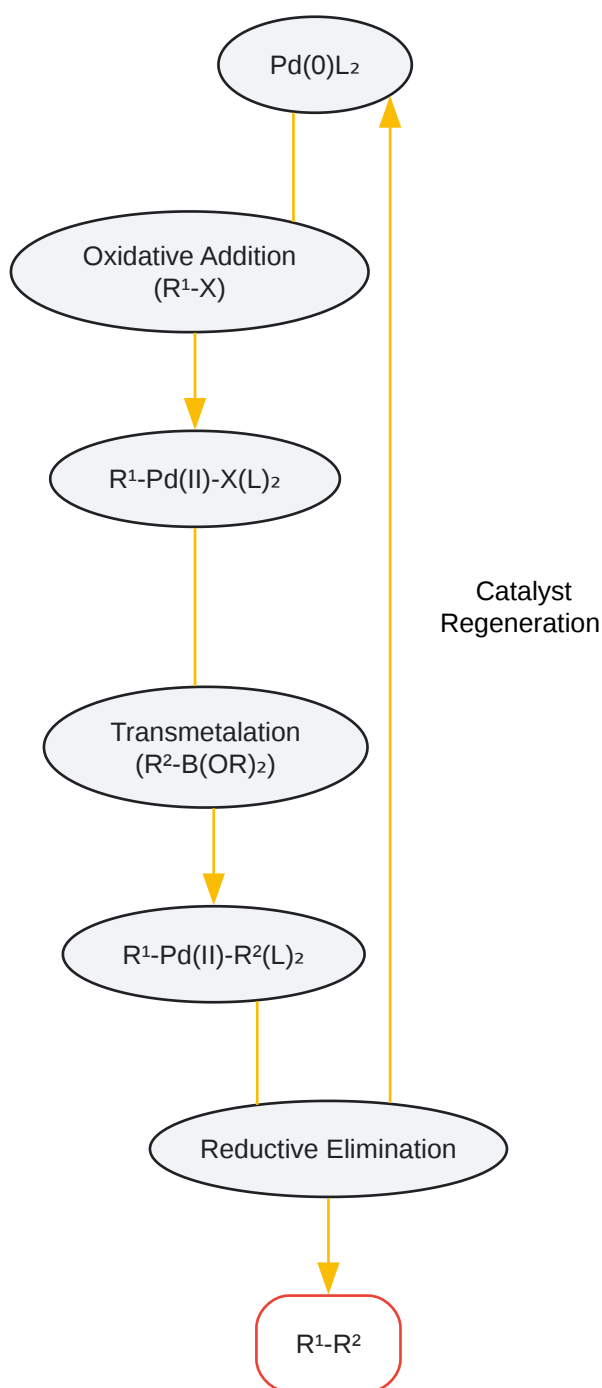
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Caption: Generalized catalytic cycle for the Buchwald-Hartwig amination.

Suzuki-Miyaura Coupling

Ad-BippyPhos can also be employed in Suzuki-Miyaura couplings for the formation of C-C bonds, although it is more commonly associated with C-N bond formation. The principles of steric hindrance promoting the catalytic cycle remain the same.

Catalytic Cycle of the Suzuki-Miyaura Coupling



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Caption: Generalized catalytic cycle for the Suzuki-Miyaura coupling.

Handling and Storage

Given its sensitivity to air and moisture, proper handling and storage of **Ad-BippyPhos** are imperative to maintain its integrity and catalytic activity. All manipulations should be carried out under an inert atmosphere, such as in a glovebox or using Schlenk techniques. It is recommended to store the ligand in a sealed container at 2-8 °C.[2]

Conclusion

Ad-BippyPhos stands out as a highly effective and versatile ligand for palladium-catalyzed cross-coupling reactions. Its unique structural features, characterized by significant steric bulk, enable the efficient formation of challenging carbon-nitrogen and carbon-carbon bonds. This technical guide provides essential information on its physical and chemical properties, synthesis, and catalytic applications to aid researchers in leveraging its full potential in their synthetic endeavors.

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References

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